

Application Notes: Synthetic Routes to Functionalized Propanes Using 1-Bromo-2-chloropropane

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Compound of Interest

Compound Name: **1-Bromo-2-chloropropane**

Cat. No.: **B1583154**

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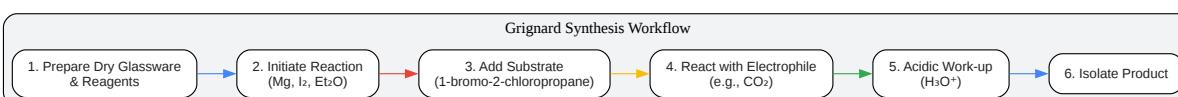
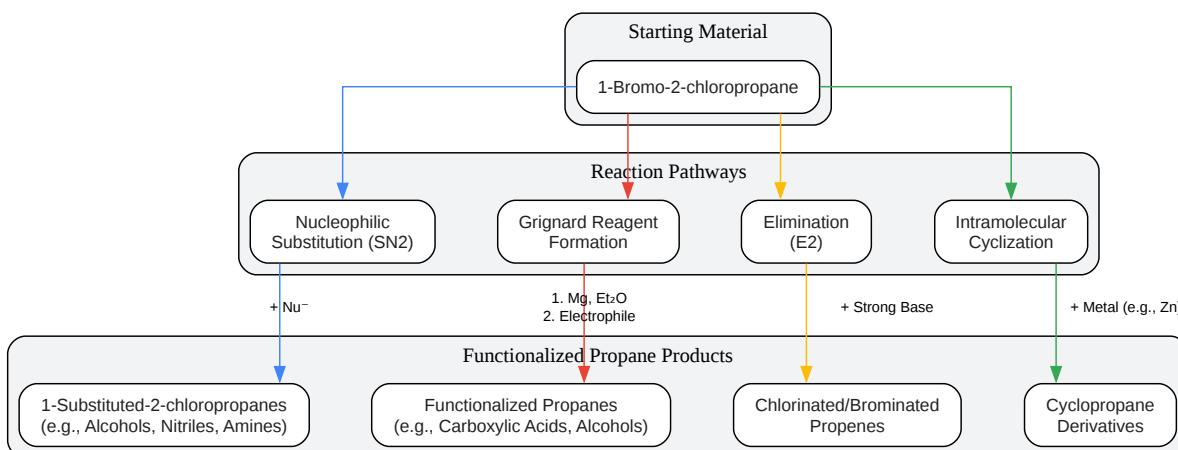
Introduction

1-Bromo-2-chloropropane is a versatile difunctionalized propane derivative that serves as a valuable building block in organic synthesis. Its structure features two different halogen atoms on adjacent carbons, a primary bromide and a secondary chloride. This inherent asymmetry in reactivity—the carbon-bromine bond is weaker and bromide is a better leaving group than chloride—allows for selective chemical transformations.^[1] The presence of a chiral center at the second carbon also introduces stereochemical considerations into its reactions.^{[1][2]}

These application notes provide detailed protocols for key synthetic transformations of **1-bromo-2-chloropropane**, including nucleophilic substitution, Grignard reagent formation, elimination, and intramolecular cyclization, to generate a variety of functionalized propane derivatives.

Overview of Synthetic Transformations

1-Bromo-2-chloropropane can undergo several distinct types of reactions, making it a versatile precursor for a range of functionalized molecules. The primary C-Br bond is more susceptible to nucleophilic attack and oxidative addition (e.g., Grignard formation) than the secondary C-Cl bond.^[1] This differential reactivity is the cornerstone of its synthetic utility.



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References

- 1. 1-Bromo-2-chloropropane | 3017-96-7 | Benchchem [benchchem.com]
- 2. solubilityofthings.com [solubilityofthings.com]

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